

RTI-111-d3 stock solution preparation

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Compound Focus: RTI-111-d3

Cat. No.: S1816262

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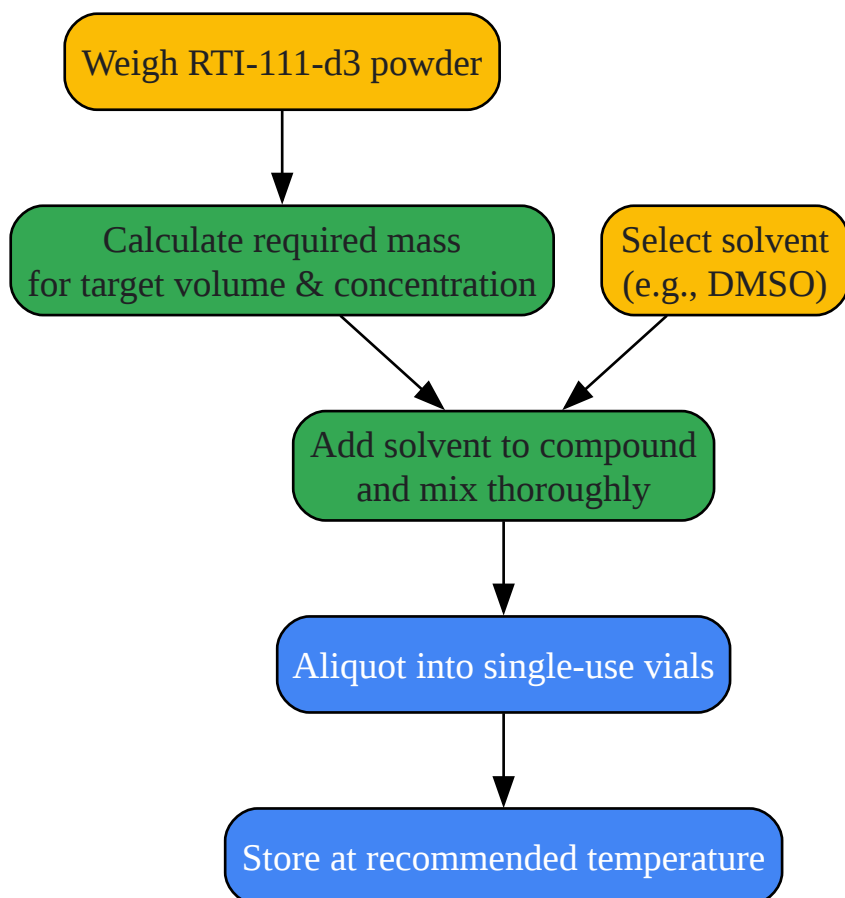
Chemical Data for RTI-111-d3

The table below summarizes the key identifying information and properties for **RTI-111-d3** found in the search results [1] [2].

Property	Details
Chemical Name	(1R,2S,3S,5S)-3-(3,4-Dichlorophenyl)-8-(Methyl-d3)-8-azabicyclo[3.2.1]octane-2-carboxylic Acid Methyl Ester Hydrochloride [1]
Synonyms	RTI 4229-111-d3, RTI-111-d3 [1]
Molecular Formula	C ₁₆ H ₂₀ Cl ₃ NO ₂ [1]
Molecular Weight	364.6945 g/mol [1]
CAS Number	Information not located
Related Compound	The non-deuterated form, Dichloropane (RTI-111), has CAS # 150653-91-1 [3] [4].

General Guide for Stock Solution Preparation

Since a specific protocol for **RTI-111-d3** is unavailable, here is a general guide for preparing a molar stock solution. You will need to adjust these steps based on your compound's specific solubility and stability.



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Troubleshooting Common Issues

- **Precipitation:** If the compound precipitates after storage, gently warm the vial to room temperature and vortex. Avoid repeated freeze-thaw cycles.
- **Incomplete Dissolution:** If the powder does not dissolve fully, you may need to sonicate the solution in a water bath for a short period or try a different solvent.
- **Variable Results:** Using the **molecular weight from the specific Certificate of Analysis (CoA)** for your batch is critical for accuracy [5]. Using the theoretical value (364.6945 g/mol) can introduce error.

Critical Experimental Notes

- **Solubility Data:** The search results **do not provide specific solubility data** for **RTI-111-d3**. You will need to determine the optimal solvent (e.g., DMSO) and maximum concentration experimentally.
- **Stability:** The stability of the compound in solution is unknown. It is a best practice to prepare small, single-use aliquots and store them at or below -20°C to minimize degradation.
- **Safety and Legality:** Please note that the related non-deuterated compound (RTI-111) is classified as a **drug of abuse and a controlled substance** [2] [3]. Ensure all laboratory work complies with your institution's safety protocols and local regulations.

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References

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3. Cas 150653-91-1, RTI 4229- 111 | lookchem [lookchem.com]
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